

# In-Depth Technical Guide: Physicochemical Properties of 1-Cyclopentenecarboxylic Acid

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## Compound of Interest

Compound Name: 1-Cyclopentenecarboxylic acid

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This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and purification of **1-Cyclopentenecarboxylic acid** (CAS No. 1560-11-8), with a primary focus on its melting point. This document is intended to serve as a valuable resource for researchers and professionals in the fields of chemistry and drug development.

## Physicochemical Data of 1-Cyclopentenecarboxylic Acid

**1-Cyclopentenecarboxylic acid** is a cyclic unsaturated carboxylic acid. Its molecular and physical properties are summarized below.

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>8</sub> O <sub>2</sub>	[1]
Molecular Weight	112.13 g/mol	[2]
Melting Point	121-124 °C (literature)	[2][3]
Melting Point	119 °C	[4]
Assay	98%	[2]
Appearance	Solid	
CAS Number	1560-11-8	[1][2]

The reported melting point for **1-Cyclopentenecarboxylic acid** shows a slight variation between different sources, with a range of 121-124 °C being the most commonly cited value[2][3]. Another source reports a melting point of 119 °C[4]. This discrepancy may be attributed to differences in the purity of the samples analyzed.

## Experimental Protocols

A detailed experimental protocol for the synthesis, purification, and melting point determination of **1-Cyclopentenecarboxylic acid** is provided below. While a specific synthesis route for **1-cyclopentenecarboxylic acid** is described in a patent, general purification and characterization methods for carboxylic acids are well-established.

## Synthesis of 1-Cyclopentenecarboxylic Acid

A plausible synthetic route involves the reaction of 5-formylvaleric acid or its esters over an oxidic catalyst at elevated temperatures[5].

Materials:

- 5-formylvaleric acid or its ester
- Oxidic catalyst (e.g., AlPO<sub>4</sub>)
- High-temperature reactor

- Solvents for extraction and purification (e.g., ethyl acetate, dichloromethane)
- Aqueous base (e.g., sodium bicarbonate)
- Aqueous acid (e.g., 1M HCl)

#### Procedure:

- The gaseous or liquid starting material (5-formylvaleric acid or its ester) is passed over a bed of an oxidic catalyst at a temperature ranging from 200 to 450 °C[5].
- The product stream is cooled and collected.
- The crude product is dissolved in an organic solvent such as ethyl acetate.
- The organic solution is washed with a saturated aqueous solution of sodium bicarbonate to extract the acidic product into the aqueous layer.
- The aqueous layer is separated and washed with a fresh portion of the organic solvent to remove any neutral impurities.
- The aqueous layer is then acidified with 1M HCl to a pH of approximately 2-3, causing the **1-Cyclopentenecarboxylic acid** to precipitate.
- The solid product is collected by vacuum filtration and washed with cold deionized water.
- The purified product is dried under vacuum.

## Purification by Recrystallization

Further purification can be achieved by recrystallization to obtain a high-purity solid suitable for accurate melting point determination.

#### Materials:

- Crude **1-Cyclopentenecarboxylic acid**
- Suitable recrystallization solvent (e.g., water, ethanol/water mixture)

- Erlenmeyer flask
- Heating source (e.g., hot plate)
- Activated carbon (optional)
- Filtration apparatus (Buchner funnel, filter paper, vacuum flask)

#### Procedure:

- In a flask, the crude **1-Cyclopentenecarboxylic acid** is dissolved in a minimal amount of a suitable hot solvent.
- If colored impurities are present, a small amount of activated carbon can be added to the hot solution.
- The hot solution is filtered to remove any insoluble impurities and activated carbon.
- The filtrate is allowed to cool slowly to room temperature to promote the formation of large crystals.
- The solution is then placed in an ice bath to maximize the yield of the crystals.
- The purified crystals are collected by vacuum filtration and washed with a small amount of the cold recrystallization solvent.
- The crystals are dried under vacuum to remove any residual solvent.

## Melting Point Determination

The melting point of the purified **1-Cyclopentenecarboxylic acid** should be determined using a calibrated melting point apparatus.

#### Materials:

- Purified **1-Cyclopentenecarboxylic acid**
- Capillary tubes

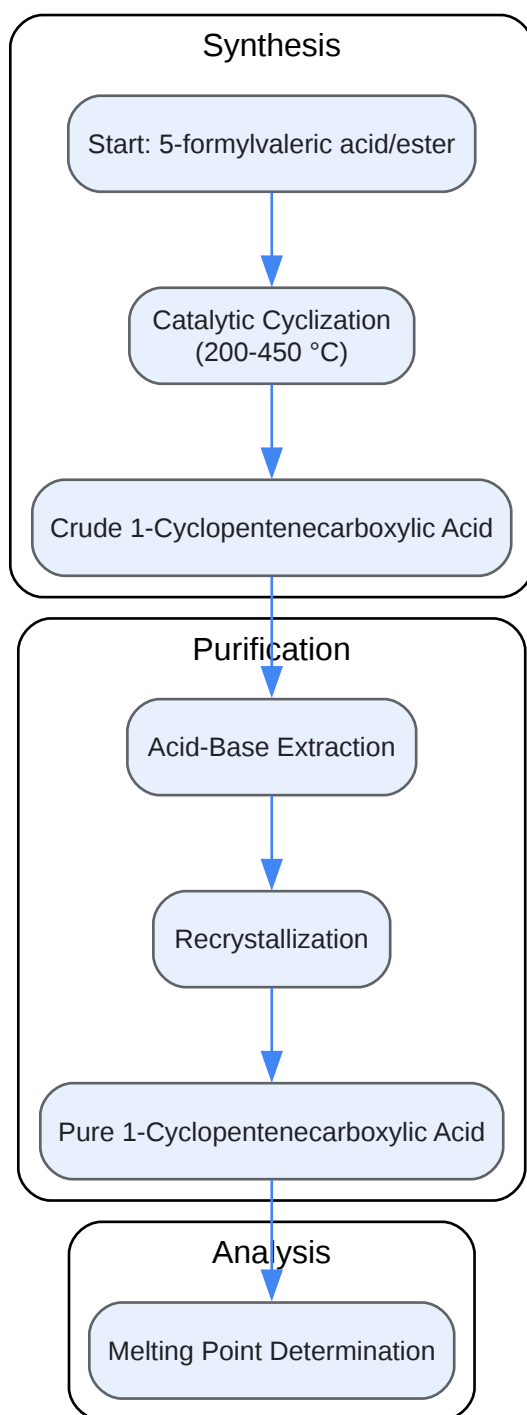
- Melting point apparatus

Procedure:

- A small amount of the dried, purified **1-Cyclopentenecarboxylic acid** is packed into a capillary tube.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The temperature is increased at a slow, controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
- The temperature range over which the solid first begins to melt until it is completely liquid is recorded as the melting point range. For a pure compound, this range should be narrow (typically less than 2 °C).

## Visualized Experimental Workflow

The following diagram illustrates the general workflow for the synthesis and purification of **1-Cyclopentenecarboxylic acid**.



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Caption: General workflow for the synthesis and purification of **1-Cyclopentenecarboxylic acid**.

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